

An In-depth Technical Guide to the Solubility of (Vinylbenzyl)trimethylammonium chloride

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

(Vinylbenzyl)trimethylammonium
chloride

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This guide provides a comprehensive overview of the solubility characteristics of (Vinylbenzyl)trimethylammonium chloride (VBTAC), a key monomer in the synthesis of functional polymers. Due to its quaternary ammonium structure, VBTAC exhibits distinct solubility behavior, which is critical for its handling, polymerization, and application in various fields, including the development of ion-exchange resins and functional coatings. While extensive quantitative solubility data is not widely available in published literature, this document consolidates qualitative information, presents a detailed experimental protocol for quantitative determination, and illustrates relevant experimental and logical workflows.

Core Compound Profile

Chemical Name: (Vinylbenzyl)trimethylammonium chloride

• Synonyms: VBTAC, (ar-Vinylbenzyl)trimethylammonium chloride

• CAS Number: 26616-35-3

Molecular Formula: C12H18CIN

Molecular Weight: 211.73 g/mol

Appearance: Typically a white to off-white crystalline powder.



Solubility Profile of (Vinylbenzyl)trimethylammonium chloride

(Vinylbenzyl)trimethylammonium chloride is an ionic compound, and its solubility is largely dictated by the polarity of the solvent. The presence of the charged quaternary ammonium group confers solubility in polar solvents, while the vinylbenzyl group provides some nonpolar character. The following table summarizes the available qualitative and semi-quantitative solubility data.

Solvent	Formula	Туре	Solubility	Temperatur e (°C)	Reference(s
Water	H ₂ O	Polar Protic	Soluble	20	[1]
Methanol	СН₃ОН	Polar Protic	Soluble	Not Specified	[2]
Ethanol	C₂H₅OH	Polar Protic	Soluble	Not Specified	[2]
Dimethylform amide (DMF)	C ₃ H ₇ NO	Polar Aprotic	Soluble	Not Specified	[2]

Note: The term "Soluble" is based on qualitative descriptions in the cited literature. For precise applications, experimental determination of quantitative solubility is highly recommended.

Experimental Protocol for Quantitative Solubility Determination

The following protocol outlines a reliable gravimetric method for determining the saturation solubility of **(Vinylbenzyl)trimethylammonium chloride** in a specific solvent at a controlled temperature. This method is based on the principle of isothermal equilibrium.

Objective: To determine the quantitative solubility (e.g., in g/L or mg/mL) of VBTAC in a given solvent at a specified temperature.

Materials:

• (Vinylbenzyl)trimethylammonium chloride (high purity)



- Solvent of interest (analytical grade)
- Scintillation vials or sealed glass tubes (e.g., 20 mL)
- Thermostatic shaker or incubator with agitation
- Syringes (e.g., 5 mL or 10 mL)
- Syringe filters (e.g., 0.2 μm PTFE or other solvent-compatible material)
- · Pre-weighed, dry collection vials
- Analytical balance (readable to at least 0.1 mg)
- Vacuum oven or nitrogen stream for solvent evaporation

Methodology:

- Preparation of Saturated Solution:
 - Add an excess amount of VBTAC to a scintillation vial. An excess is critical to ensure a saturated solution is formed with undissolved solid remaining.
 - Pipette a precise volume (e.g., 10.0 mL) of the chosen solvent into the vial.
 - Securely cap the vial to prevent any solvent evaporation.
 - Prepare at least three replicates for each solvent and temperature combination.
- Equilibration:
 - Place the vials in a thermostatic shaker set to the desired experimental temperature (e.g., 25°C).
 - Agitate the mixtures for a sufficient duration to ensure equilibrium is reached. A period of 24 to 72 hours is typically recommended.
- Phase Separation:

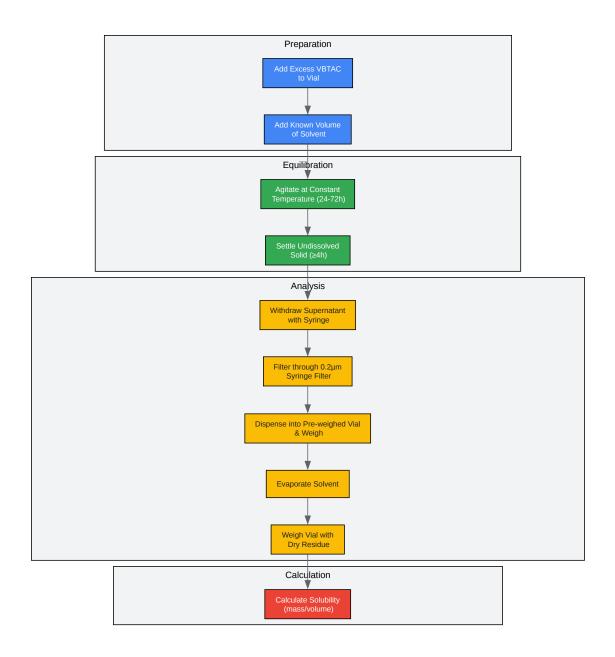


- After the equilibration period, cease agitation and allow the vials to rest in the thermostatic chamber for at least 4 hours. This allows the excess, undissolved solid to settle, leaving a clear supernatant.
- Sample Collection and Filtration:
 - Carefully draw a known volume of the clear supernatant (e.g., 5.0 mL) using a syringe.
 - Immediately attach a 0.2 µm syringe filter to the syringe.
 - Dispense the filtered solution into a pre-weighed, dry collection vial. Record the exact volume transferred. This filtration step is crucial to remove any microscopic solid particles.
- Solvent Evaporation and Mass Determination:
 - Accurately weigh the collection vial containing the filtered solution.
 - Gently evaporate the solvent from the vial. This can be achieved under a slow stream of nitrogen or by using a vacuum oven at a temperature well below the decomposition point of VBTAC (decomposition occurs above 240°C).
 - Once the solvent is completely removed and a dry residue of VBTAC remains, allow the vial to cool to room temperature in a desiccator to prevent moisture absorption.
 - Weigh the vial again. The difference between this final mass and the initial mass of the empty vial gives the mass of the dissolved VBTAC.
- · Calculation of Solubility:
 - Calculate the solubility using the following formula: Solubility (g/L) = (Mass of VBTAC residue (g)) / (Volume of filtered supernatant (L))

Logical and Experimental Workflows

Visualizing the processes involved in utilizing and characterizing VBTAC is essential for planning research and development activities. The following diagrams illustrate key workflows.

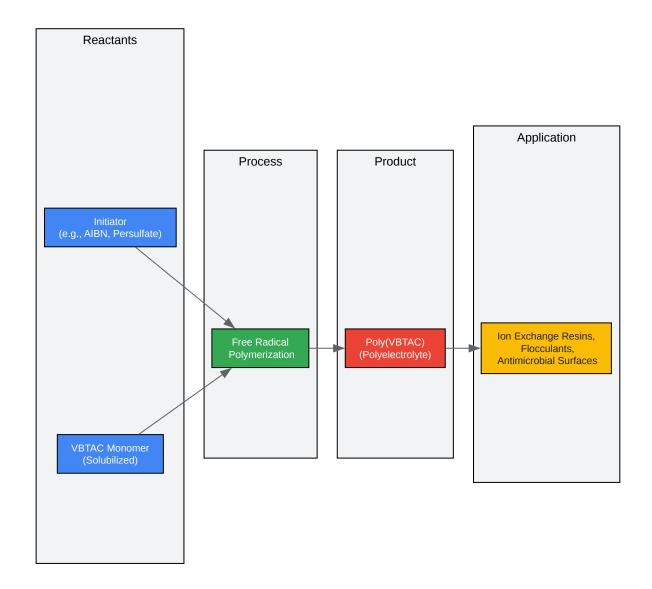




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Caption: Experimental workflow for determining VBTAC solubility.





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Caption: Logical workflow from VBTAC monomer to polymer application.



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